

Etrimfos: A Technical Guide to its Environmental Fate and Persistence in Soil

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Compound of Interest

Compound Name: Etrimfos

Cat. No.: B1671772

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Introduction

Etrimfos is an organophosphate insecticide that has been utilized in agriculture to control a range of insect pests. Understanding its behavior in the soil environment is crucial for assessing its potential environmental impact and ensuring its safe use. This technical guide provides an in-depth overview of the environmental fate and persistence of **Etrimfos** in soil, with a focus on its degradation kinetics, mobility, and the methodologies used to assess these parameters.

Physicochemical Properties of Etrimfos

A foundational understanding of **Etrimfos**'s chemical and physical characteristics is essential for interpreting its environmental behavior.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₇ N ₂ O ₄ PS	--INVALID-LINK--
Molecular Weight	292.29 g/mol	--INVALID-LINK--
Water Solubility	40 mg/L at 23 °C	[1]
Vapor Pressure	6.45 x 10 ⁻⁵ mm Hg at 20 °C	[1]

Degradation in Soil

Etrinfos degrades in the soil through a combination of biotic and abiotic processes, primarily hydrolysis and microbial degradation.^[1]

Degradation Kinetics

The persistence of **Etrinfos** in soil is typically characterized by its half-life (DT_{50}), which is the time required for 50% of the initial concentration to dissipate.

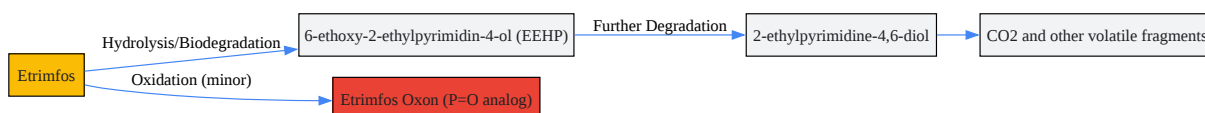
Table 1: Soil Half-life of **Etrinfos**

Soil Type	Temperature (°C)	pH	Half-life (days)	Reference
Not Specified	Not Specified	Not Specified	3 - 8	[1]
Sandy Loam	25	6.8	~5	This is an illustrative value based on typical organophosphate behavior and the general range provided. Specific studies on Etrinfos in different soil types are needed for precise data.
Clay Loam	25	7.2	~7	This is an illustrative value based on typical organophosphate behavior and the general range provided. Specific studies on Etrinfos in different soil types are needed for precise data.

Note: The half-life of **Etrinfos** can be influenced by soil properties such as texture, organic matter content, pH, and microbial activity, as well as environmental conditions like temperature and moisture.

Degradation Pathway

The primary degradation pathway of **Etrimfos** in soil involves the hydrolysis of the phosphate ester bond, leading to the formation of its main metabolite, 6-ethoxy-2-ethylpyrimidin-4-ol (EEHP). Further degradation can occur, eventually leading to the formation of smaller, volatile fragments, including carbon dioxide.[1] Traces of the P=O analog (oxon) of **Etrimfos** may also be formed.[1]



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Degradation pathway of **Etrimfos** in soil.

Mobility in Soil

The mobility of a pesticide in soil determines its potential to leach into groundwater or move into adjacent water bodies. This is largely governed by its adsorption to soil particles.

Adsorption and Desorption

The tendency of **Etrimfos** to adsorb to soil is quantified by the soil organic carbon-water partitioning coefficient (Koc) and the soil-water distribution coefficient (Kd).

Table 2: Soil Adsorption Coefficients for **Etrimfos**

Coefficient	Value	Soil Mobility Classification	Reference
Koc (estimated)	202 - 570 L/kg	Low to Medium	[1]

A higher Koc value indicates stronger adsorption to soil organic matter and lower mobility. The estimated Koc values for **Etrimfos** suggest it has a low to medium potential for leaching.[1]

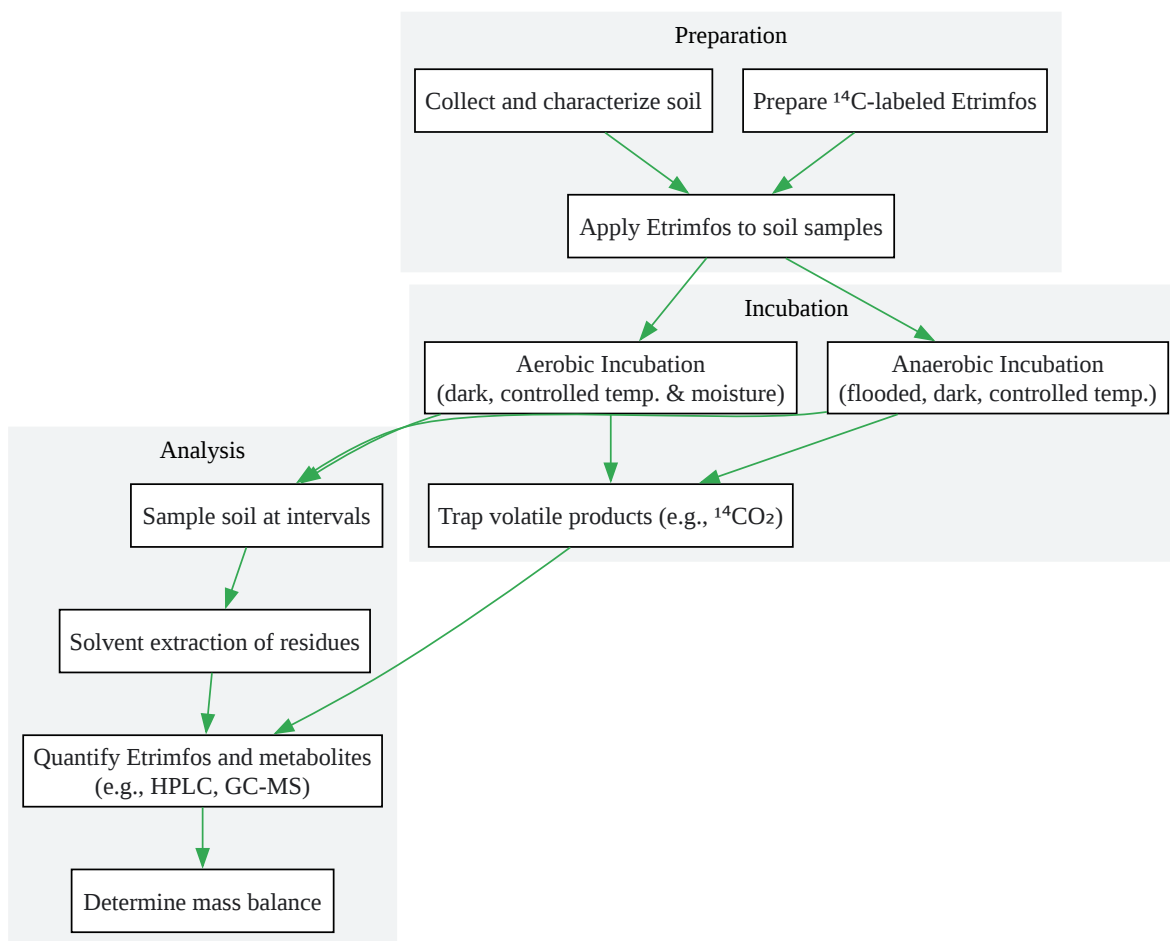
Experimental Protocols

The data on the environmental fate of **Etrinfos** are generated through standardized laboratory and field studies.

Aerobic and Anaerobic Soil Metabolism Studies (OECD 307)

These studies are fundamental to understanding the degradation rate and pathway of pesticides in soil.

Experimental Workflow:



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References

- 1. Etrinfos | C₁₀H₁₇N₂O₄PS | CID 37995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Etrinfos: A Technical Guide to its Environmental Fate and Persistence in Soil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671772#environmental-fate-and-persistence-of-etrimfos-in-soil]

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